Benzoximate proper disposal procedures

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Compound of Interest	
Compound Name:	*Benzoximate*
CAS No.:	*67011-39-6*
Cat. No.:	*B8774726*

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Proper disposal of **benzoximate**, an obsolete acaricide, is critical for ensuring laboratory safety and environmental protection. Due to its hazardous nature, including potential harm to aquatic life, specific procedures must be followed to manage waste containing this chemical.[1][2] Adherence to local, regional, and national regulations is paramount for the disposal of **benzoximate** and its containers.[3]

Immediate Safety and Handling

Before handling **benzoximate**, it is essential to be familiar with its hazards and the necessary safety precautions. The chemical is harmful if swallowed, inhaled, or comes into contact with skin, and it can cause serious eye irritation.[3][4]

Personal Protective Equipment (PPE):

- Gloves: Wear chemical-resistant gloves.
- Protective Clothing: Use appropriate lab coats or aprons.
- Eye/Face Protection: Safety glasses or goggles are mandatory.[3]

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- Respiratory Protection: Work in a well-ventilated area. If exposure limits may be exceeded, use a NIOSH/MSHA approved respirator.[3][4]

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[3][4]
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water.[3][4]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present. Consult a physician.[3][4]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[3]

Chemical and Safety Data

The following table summarizes key quantitative data for **benzoximate**.

Property	Value	Citations
Chemical Name	Benzoximate	[5][6][7]
CAS Number	29104-30-1	[1][3][5][7]
Molecular Formula	$C_{18}H_{18}ClNO_5$	[3][5][7][8]
Molecular Weight	363.79 g/mol	[3][5][8]
GHS Hazard Statements	H302: Harmful if swallowedH312: Harmful in contact with skinH319: Causes serious eye irritationH332: Harmful if inhaledH412: Harmful to aquatic life with long lasting effects	[1][3]

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Disposal and Decontamination Protocols

Disposal of **benzoximate** and associated waste must be handled by licensed professionals and in accordance with hazardous waste regulations.

Protocol for Unused or Surplus **Benzoximate**

Surplus and non-recyclable **benzoximate** solutions should be offered to a licensed disposal company.[3] The preferred method of disposal is through incineration in a chemical incinerator equipped with an afterburner and scrubber.[3] Under no circumstances should **benzoximate** be allowed to enter drains or waterways.[3]

Protocol for Contaminated Materials

Any materials that have come into contact with **benzoximate**, such as personal protective equipment, lab supplies, and spill cleanup materials, should be treated as hazardous waste. These items must be collected in a designated, sealed container and disposed of through a licensed hazardous waste management facility.[3][9]

Experimental Protocol: Triple Rinsing for Empty Containers

Empty containers are classified as hazardous waste and must be properly decontaminated before disposal or recycling.[10] The triple-rinse method is a standard procedure for this purpose.

Methodology:

- Initial Drain: Empty the contents of the **benzoximate** container into the designated waste or spray tank. Allow the container to drain for an additional 30 seconds after the flow has been reduced to drops.[10]
- First Rinse: Fill the container to 20-25% of its capacity with a suitable solvent (e.g., water, as appropriate). Securely replace the cap.[10]
- Agitation: Vigorously shake, roll, or invert the container for at least 30 seconds to ensure the rinsing agent contacts all interior surfaces.[10]

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- Rinsate Collection: Pour the rinsate (the rinse water) into a designated hazardous waste container. Allow the container to drain for another 30 seconds.[10]
- Repeat: Repeat the rinsing and collection steps (2 through 4) two more times.[10]
- Final Preparation: After the third rinse, allow the container to dry completely with the cap off. The decontaminated container can now be managed for disposal or recycling according to local guidelines, which may include programs like drumMUSTER for eligible containers.[10]

Spill Management Procedures

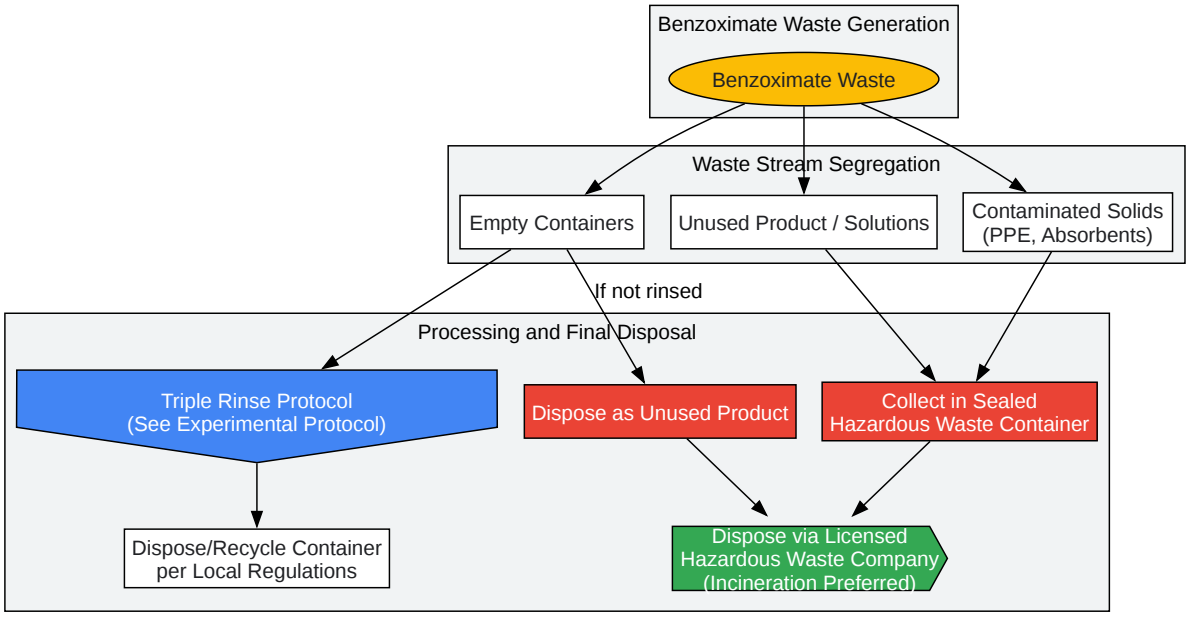
In the event of a spill, immediate and proper action is required to prevent exposure and environmental contamination.

- Evacuate and Secure: Evacuate non-essential personnel from the spill area. Remove all sources of ignition, as **benzoximate** solutions may be flammable.[3]
- Ventilate: Ensure the area is well-ventilated.[3]
- Containment: Wearing appropriate PPE, prevent the further spread of the spill. Do not allow the chemical to enter drains.[3]
- Cleanup: For liquid spills, contain the spillage and then collect it using an electrically protected vacuum cleaner or by wet-brushing. For solid spills, carefully sweep or scoop the material.[3]
- Disposal: Place all collected spill material and contaminated absorbents into a sealed, labeled container for disposal as hazardous waste through a licensed company.[3][9]
- Decontaminate: Clean the spill area thoroughly. Wash hands and any exposed skin with soap and water after the cleanup is complete.[9]

Benzoximate Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **benzoximate** waste.

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Caption: Logical workflow for the safe segregation and disposal of **benzoximate** waste.

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